Spectroscopic Profile of Pentafluorophenacyl Bromide: A Technical Guide

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Compound of Interest

Compound Name:	*Pentafluorophenacyl bromide*
CAS No.:	*5122-16-7*
Cat. No.:	*B1272933*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Pentafluorophenacyl bromide** (also known as 2-bromo-1-(pentafluorophenyl)ethan-1-one). The information detailed herein is essential for the accurate identification, characterization, and quality control of this important fluorinated building block in research and drug development.

Pentafluorophenacyl bromide, with the chemical formula $C_8H_2BrF_5O$ and a molecular weight of approximately 289.0 g/mol , is a solid with a melting point of 30-32 °C and a boiling point of 79 °C at 5 Torr.[1] Its structure, featuring a pentafluorophenyl ring attached to a bromoacetyl group, gives rise to a unique spectroscopic fingerprint.

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for **Pentafluorophenacyl bromide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H NMR (Proton NMR): The ^{1}H NMR spectrum is expected to show a singlet for the two protons of the bromomethyl group (-CH_2Br). The exact chemical shift can vary depending on the solvent used.

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~4.5 - 5.0	Singlet	2H	-C(O)CH_2Br

^{13}C NMR (Carbon-13 NMR): The ^{13}C NMR spectrum will exhibit signals for the carbonyl carbon, the bromomethyl carbon, and the carbons of the pentafluorophenyl ring. The carbons attached to fluorine will show coupling (J-coupling), resulting in splitting of the signals.

Chemical Shift (δ) ppm	Assignment
~185 - 195	C=O
~30 - 35	-CH_2Br
~135 - 150 (multiplets)	C-F (ortho, meta, para)
~105 - 115 (multiplet)	C-C(O)

^{19}F NMR (Fluorine-19 NMR): The ^{19}F NMR spectrum is characteristic for a pentafluorophenyl group and typically shows three distinct signals corresponding to the ortho, meta, and para fluorine atoms.

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~ -140 to -145	Multiplet	2F	ortho-F
~ -150 to -155	Triplet	1F	para-F
~ -160 to -165	Multiplet	2F	meta-F

Infrared (IR) Spectroscopy

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The IR spectrum of **Pentafluorophenacyl bromide** is characterized by strong absorption bands corresponding to the carbonyl group and the C-F bonds.

Wavenumber (cm^{-1})	Intensity	Assignment
~1700 - 1720	Strong	C=O stretch
~1500 - 1650	Strong	C=C stretch (aromatic)
~950 - 1100	Strong	C-F stretch
~600 - 700	Medium	C-Br stretch

Mass Spectrometry (MS)

Electron Ionization (EI) mass spectrometry of **Pentafluorophenacyl bromide** will show the molecular ion peak and characteristic fragmentation patterns. Due to the presence of bromine, isotopic peaks (^{79}Br and ^{81}Br) will be observed for bromine-containing fragments.

m/z	Relative Intensity (%)	Assignment
288/290	~50	$[M]^+$ (Molecular ion)
209	~100	$[M - Br]^+$
181	Variable	$[C_6F_5CO]^+$
169	Variable	$[C_6F_5]^+$

Experimental Protocols

Detailed methodologies for the acquisition of the spectroscopic data are provided below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Sample Preparation: A sample of approximately 5-10 mg of **Pentafluorophenacyl bromide** is dissolved in about 0.7 mL of a deuterated solvent (e.g., $CDCl_3$, Acetone-d_6) in a standard 5 mm NMR tube.

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Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher) is used for analysis.

^{1}H NMR Acquisition:

- Pulse Program: Standard single-pulse experiment.
- Spectral Width: 0-15 ppm.
- Number of Scans: 16-32.
- Relaxation Delay: 1-2 seconds.

^{13}C NMR Acquisition:

- Pulse Program: Proton-decoupled single-pulse experiment.
- Spectral Width: 0-220 ppm.
- Number of Scans: 1024 or more, depending on sample concentration.
- Relaxation Delay: 2-5 seconds.

^{19}F NMR Acquisition:

- Pulse Program: Proton-decoupled single-pulse experiment.
- Spectral Width: -100 to -200 ppm (or wider, depending on the instrument reference).
- Number of Scans: 64-128.
- Relaxation Delay: 1-2 seconds.

Infrared (IR) Spectroscopy (KBr Pellet Method)

Sample Preparation:

- Approximately 1-2 mg of **Pentafluorophenacyl bromide** is finely ground with about 100-200 mg of dry, spectroscopic grade potassium bromide (KBr) using an agate mortar and pestle.

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- The resulting fine powder is transferred to a pellet die.
- A hydraulic press is used to apply a pressure of 8-10 tons to form a thin, transparent pellet.

Instrumentation: A Fourier-Transform Infrared (FT-IR) spectrometer is used for analysis.

Data Acquisition:

- Spectral Range: 4000-400 cm^{-1}.
- Resolution: 4 cm^{-1}.
- Number of Scans: 16-32.
- A background spectrum of a pure KBr pellet is recorded and subtracted from the sample spectrum.

Mass Spectrometry (MS)

Instrumentation: A mass spectrometer equipped with an Electron Ionization (EI) source is used.

Sample Introduction: The sample can be introduced via a direct insertion probe or, if sufficiently volatile and thermally stable, through a gas chromatograph (GC-MS).

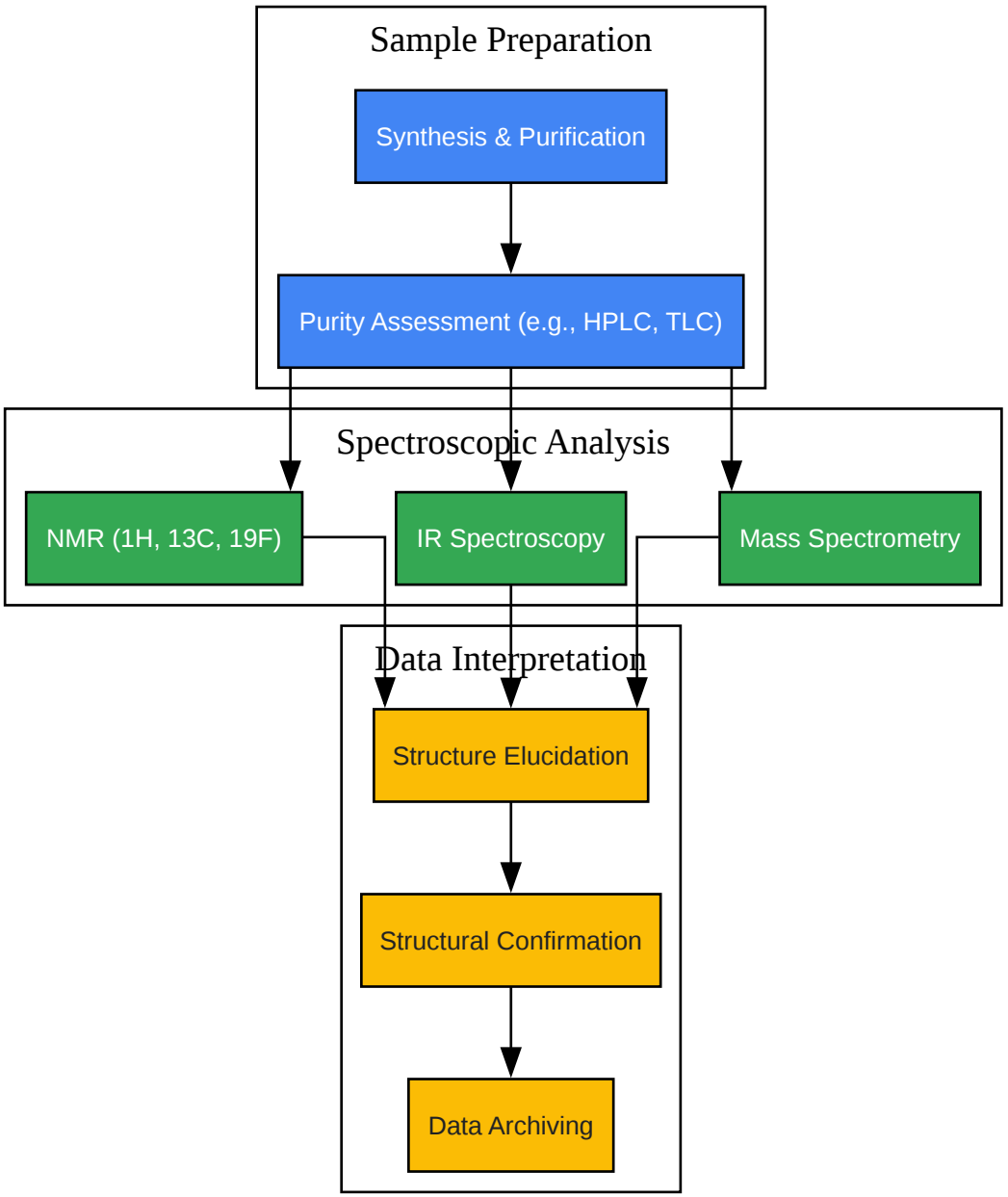
EI-MS Acquisition:

- Ionization Energy: 70 eV.[2][3]
- Source Temperature: 150-250 °C.
- Mass Range: m/z 40-400.
- Scan Speed: 1-2 scans/second.

Logical Workflow of Spectroscopic Analysis

The following diagram illustrates the logical workflow for the complete spectroscopic characterization of a chemical compound like **Pentafluorophenacyl bromide**.

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